

Technical Guide: Solubility Profile & Handling of 5-Hydroxy-2,4-dimethoxybenzaldehyde

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Compound of Interest

Compound Name: 5-Hydroxy-2,4-dimethoxybenzaldehyde

CAS No.: 80832-63-9

Cat. No.: B14002417

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Executive Summary & Chemical Identity

5-Hydroxy-2,4-dimethoxybenzaldehyde is a critical electron-rich aromatic building block. Its solubility behavior is governed by the interplay between its lipophilic methoxy substituents and the ionizable phenolic hydroxyl group. Understanding this duality is essential for optimizing reaction yields (e.g., Schiff base formation) and designing efficient purification protocols.

Property	Detail
Systematic Name	5-Hydroxy-2,4-dimethoxybenzaldehyde
Molecular Formula	C ₉ H ₁₀ O ₄
Molecular Weight	182.17 g/mol
Key Functional Groups	Aldehyde (Electrophile), Phenol (H-bond donor/weak acid), Methoxy (H-bond acceptor)
Primary Applications	Intermediate for Galanthamine analogs; flavonoid synthesis; pharmaceutical building block.

Solubility Profile in Organic Solvents[1]

The solubility data below synthesizes experimental observations from synthetic workflows (e.g., reductive aminations) and physicochemical predictions based on structural analogs (Syringaldehyde, 2,4-Dimethoxybenzaldehyde).

Qualitative Solubility Matrix

Solvent Class	Specific Solvent	Solubility Rating	Operational Notes
Polar Protic	Ethanol (EtOH)	High (Hot) / Moderate (RT)	Primary solvent for synthesis. Often used as a suspension at RT; dissolves completely at reflux (78°C). Ideal for recrystallization.
Methanol (MeOH)	High	Excellent solubilizer for chromatography (e.g., 10% MeOH in CHCl ₃).	
Water	Low / pH-Dependent	Sparingly soluble at neutral pH. Highly soluble in basic conditions (pH > 10) due to phenolate formation.	
Polar Aprotic	DMSO / DMF	Very High	Used for stock solutions in biological assays or reactions requiring high concentrations (>100 mM).
Acetone	High	Good solvent for room-temperature handling; easy to remove via rotary evaporation.	
Chlorinated	Chloroform (CHCl ₃)	Moderate to High	Standard extraction solvent. Often used in combination with MeOH for silica gel purification.

Dichloromethane (DCM)	Moderate	Suitable for liquid-liquid extraction from acidic aqueous phases.	
Non-Polar	Diethyl Ether	Low to Moderate	Used for precipitation or washing to remove non-polar impurities.
Hexane / Toluene	Very Low	Anti-solvent. Useful for inducing precipitation from concentrated DCM or Ethyl Acetate solutions.	

Mechanistic Insight

The 5-hydroxyl group acts as a "solubility switch."

- In Acidic/Neutral Media: The molecule remains protonated and neutral. It favors organic solvents like Ethanol and Chloroform.
- In Basic Media (pH > pKa ~8-9): The phenol deprotonates to form a phenolate anion. This drastically increases water solubility, allowing the compound to be extracted into the aqueous phase (a purification strategy to remove non-acidic impurities like fully methylated aldehydes).

Experimental Protocols

Protocol A: Saturation Solubility Determination (Shake-Flask Method)

For precise thermodynamic solubility data generation in a specific solvent system.

- Preparation: Weigh excess solid (~50 mg) of **5-Hydroxy-2,4-dimethoxybenzaldehyde** into a scintillation vial.

- Solvation: Add 1.0 mL of the target solvent (e.g., Ethanol).
- Equilibration: Cap tightly and agitate at controlled temperature (25°C) for 24 hours.
 - Visual Check: Ensure solid remains visible at the bottom.[\[1\]](#) If fully dissolved, add more solid.
- Separation: Filter the supernatant using a 0.45 µm PTFE syringe filter (pre-saturated).
- Quantification: Dilute the filtrate (e.g., 1:100) and analyze via HPLC-UV (280 nm detection) against a standard curve.

Protocol B: Purification via Recrystallization

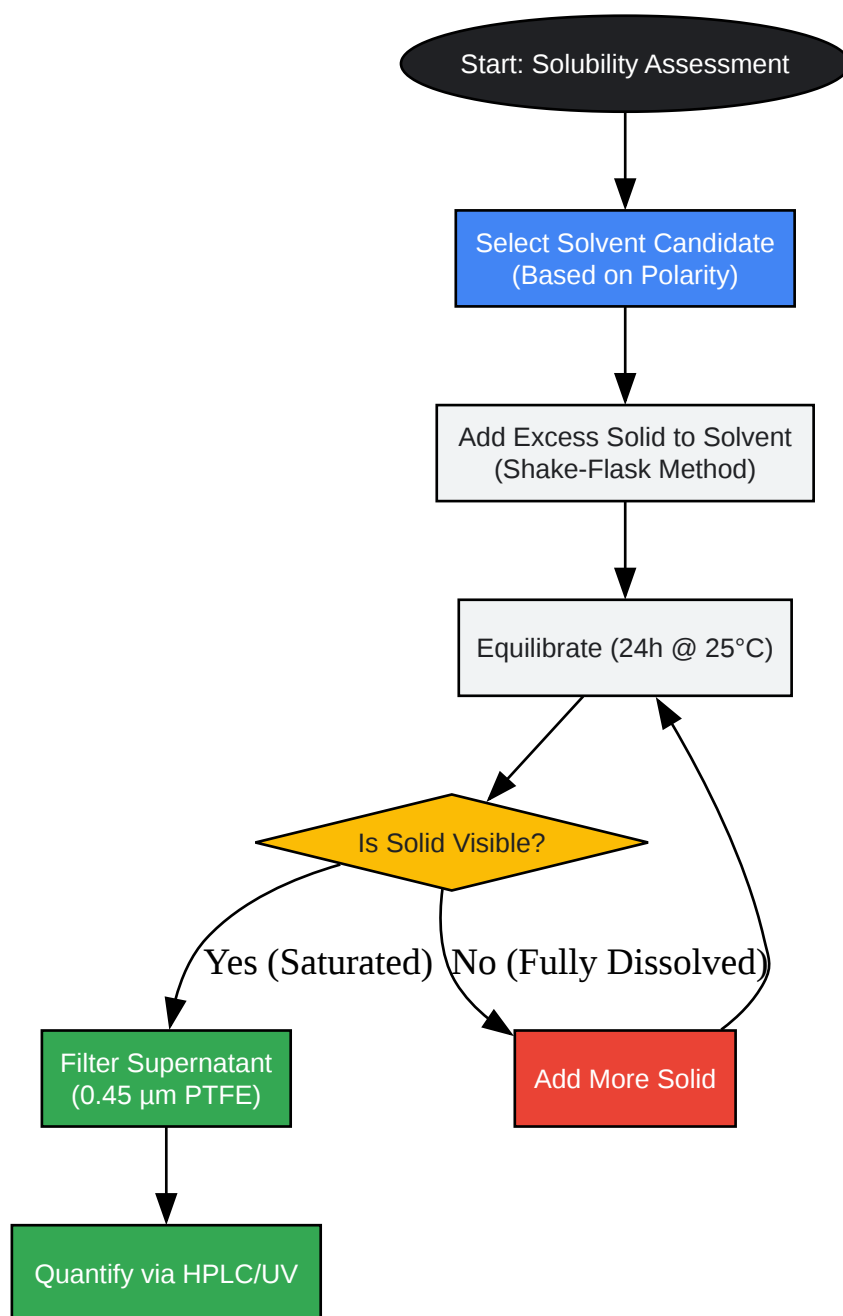
Based on differential solubility in Ethanol/Water.

- Dissolution: Suspend crude **5-Hydroxy-2,4-dimethoxybenzaldehyde** in minimal Ethanol (approx. 10 mL per gram).
- Heating: Heat to reflux (approx. 80°C) until the solid fully dissolves. If insoluble particles remain, filter while hot.[\[2\]](#)
- Anti-Solvent Addition: Remove from heat. While still warm, add warm Water dropwise until a faint turbidity (cloudiness) persists.
- Crystallization: Allow the solution to cool slowly to room temperature, then transfer to an ice bath (0-4°C) for 2 hours.
- Isolation: Filter the crystals via vacuum filtration and wash with cold Ethanol:Water (1:1) mixture.

Workflows & Decision Logic

Solubility Determination Workflow

The following diagram outlines the standard operating procedure for validating solubility before scaling up a reaction.

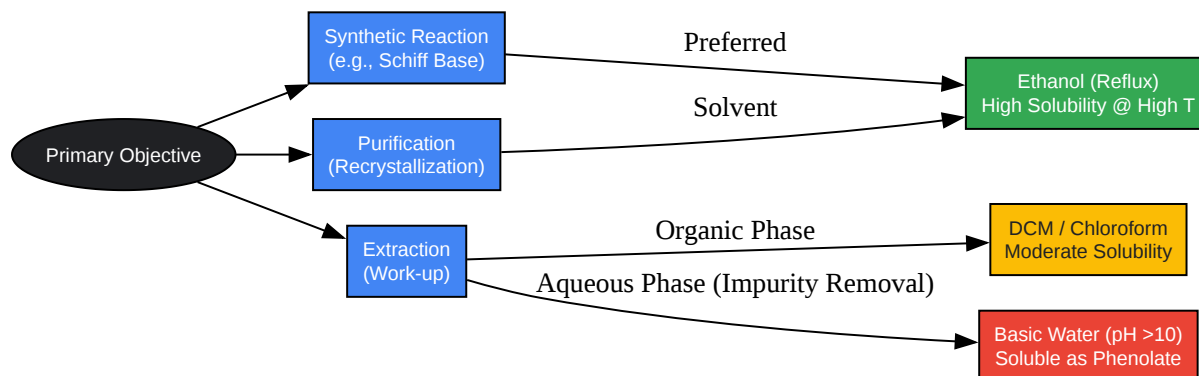


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Figure 1: Step-by-step workflow for determining thermodynamic saturation solubility.

Solvent Selection Logic for Synthesis

Choosing the right solvent system depends on the intended chemical transformation.



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Figure 2: Decision matrix for solvent selection based on process stage.

References

- PubChem. (2025).[3] Compound Summary: 4-Hydroxy-2,5-dimethoxybenzaldehyde (Isomer/Analog Reference). National Library of Medicine. [\[Link\]](#)
- Jordis, U., et al. (2001). Derivatives of Galanthamine, Method for Their Preparing. Patent WO/2001/074820. (Describes the use of **5-hydroxy-2,4-dimethoxybenzaldehyde** in ethanolic synthesis).

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Sources

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